

# 5-Iodo-1-pentanol Acetate: A Technical Overview

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## Compound of Interest

Compound Name: 5-Iodo-1-pentanol acetate

Cat. No.: B15095369

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CAS Number: 65921-65-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available information on **5-Iodo-1-pentanol acetate**, a halogenated organic compound with potential applications in chemical synthesis and research. Due to the limited publicly available data for this specific molecule, this document also outlines a theoretical synthesis pathway and highlights areas where further research is needed.

## Core Compound Data

A summary of the essential chemical data for **5-Iodo-1-pentanol acetate** is presented below.

Property	Value	Reference
CAS Number	65921-65-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C7H13IO2	<a href="#">[1]</a>
Molecular Weight	256.08 g/mol	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Iodo-1-pentanol acetate** are not readily available in the public domain. However, a plausible and common method for its synthesis would be the esterification of 5-Iodo-1-pentanol with an acetylating agent.

## Proposed Synthesis: Esterification of 5-Iodo-1-pentanol

A standard laboratory procedure for this synthesis would involve the reaction of 5-Iodo-1-pentanol with acetic anhydride or acetyl chloride in the presence of a base or an acid catalyst. The general steps for such a reaction are outlined below.

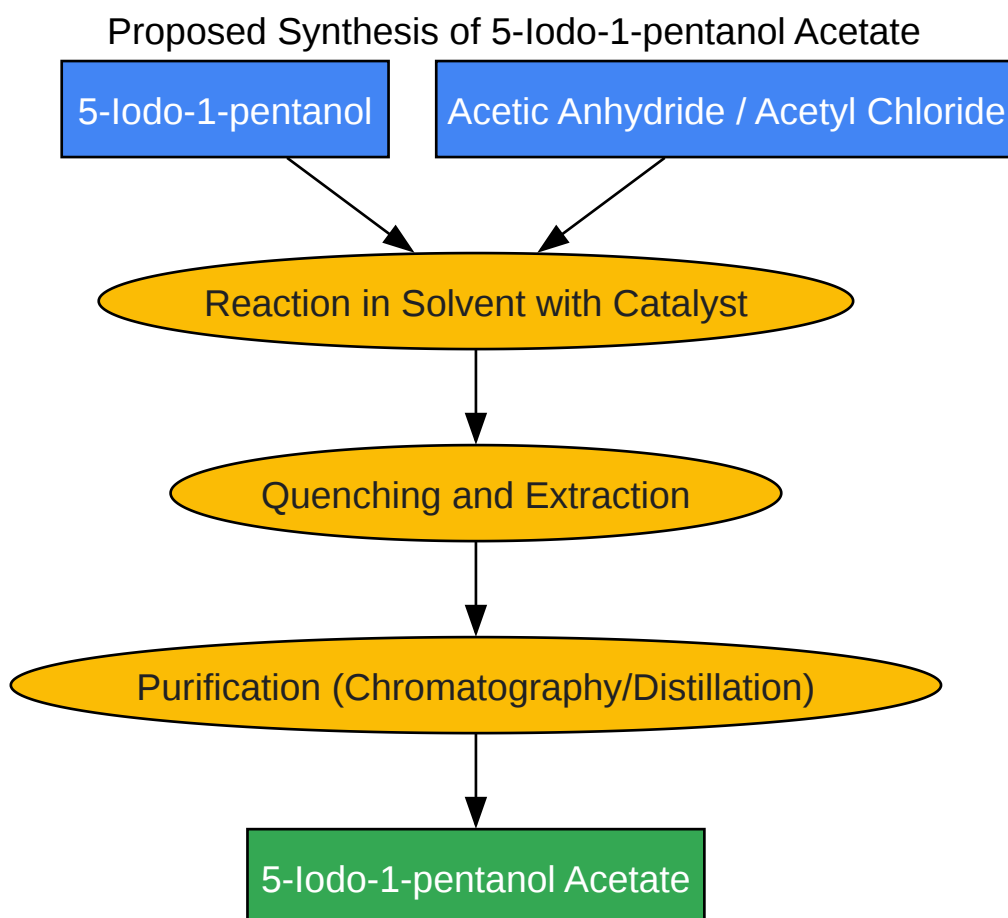
### Materials:

- 5-Iodo-1-pentanol
- Acetic anhydride or acetyl chloride
- A suitable base (e.g., pyridine, triethylamine) or acid catalyst (e.g., sulfuric acid)
- Anhydrous solvent (e.g., dichloromethane, diethyl ether)
- Reagents for workup and purification (e.g., saturated sodium bicarbonate solution, brine, drying agent like magnesium sulfate)

### General Procedure:

- **Reaction Setup:** In a clean, dry flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 5-Iodo-1-pentanol in the chosen anhydrous solvent.
- **Addition of Reagents:** Cool the solution in an ice bath. Slowly add the acetylating agent (acetic anhydride or acetyl chloride) and the base or acid catalyst.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for a specified period. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Workup:** Quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate. Separate the organic layer.
- **Purification:** Wash the organic layer with brine, dry it over a suitable drying agent, and concentrate it under reduced pressure. The crude product can then be purified by column chromatography or distillation.

The logical workflow for this proposed synthesis is depicted in the following diagram.



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Caption: A logical workflow for the proposed synthesis of **5-Iodo-1-pentanol acetate**.

## Signaling Pathways and Biological Activity

There is currently no available information in the reviewed literature regarding the involvement of **5-Iodo-1-pentanol acetate** in any specific signaling pathways or its detailed biological activity. Its structural similarity to other alkyl halides suggests potential use as an alkylating agent in organic synthesis, which could translate to reactivity with biological macromolecules. However, without experimental data, any discussion of its biological role remains speculative.

## Applications and Future Research

The primary application of **5-Iodo-1-pentanol acetate** is likely as a synthetic intermediate. The presence of a terminal iodide allows for nucleophilic substitution reactions, while the acetate group can be hydrolyzed to reveal a primary alcohol. This dual functionality makes it a potentially useful building block in the synthesis of more complex molecules in the fields of medicinal chemistry and materials science.

Further research is required to elucidate the specific properties, reactivity, and potential biological effects of **5-Iodo-1-pentanol acetate**. The lack of comprehensive data presents an opportunity for new investigations into this compound.

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## References

- 1. 5-Iodo-1-pentanol | 67133-88-4 | Benchchem [benchchem.com]
- 2. 5-iodo-1-pentanol acetate | 65921-65-5 [chemicalbook.com]
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